

Health and Safety Information for 2-Bromohexanal: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromohexanal

Cat. No.: B3255019

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **2-Bromohexanal**. Due to the limited availability of comprehensive safety and toxicological data for this specific compound, a thorough risk assessment should be conducted before handling. All laboratory activities should be performed in accordance with institutional safety protocols and under the supervision of qualified personnel.

Chemical Identification and Physical Properties

2-Bromohexanal is an alpha-brominated aldehyde. The presence of both a reactive aldehyde group and a bromine atom suggests potential for significant chemical and biological reactivity. [1] While comprehensive experimental data is limited, computed properties and some experimental values have been reported.

Table 1: Physical and Chemical Properties of **2-Bromohexanal**

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ BrO	[1][2][3]
Molecular Weight	179.05 g/mol	[1][3]
CAS Number	24764-98-5	[1][3]
IUPAC Name	2-bromohexanal	[1]
Synonyms	alpha-Bromohexanal, 2-bromohexanal	[1][3]
Density	1.292 g/cm ³ @ 21 °C	[3]
Boiling Point	63 °C @ 12 Torr	[3]
Melting Point	Not available	[2]
LogP (Octanol-Water Partition Coefficient)	2.139	[3]
SMILES	<chem>CCCCCC(=O)Br</chem>	[1]
InChIKey	LAPBZVLPMTWRCZ-UHFFFAOYSA-N	[1][2]

Hazard Identification and Toxicological Information

Detailed toxicological studies specifically for **2-Bromohexanal** are not readily available in the public domain. However, based on the chemical structure (an aldehyde and an organobromine compound), certain hazards can be anticipated. Aldehydes are known to be reactive towards biological macromolecules and can be irritants and sensitizers. Brominated organic compounds can also exhibit toxicity.

General Hazards (Inferred):

- Skin and Eye Irritation: Likely to be a skin and eye irritant.
- Respiratory Irritation: Inhalation of vapors may cause respiratory tract irritation.
- Toxicity: The toxicological properties have not been fully investigated.[4]

No specific LD50 or other quantitative toxicological data for **2-Bromoheptanal** were identified.

Safe Handling and Storage

Given the lack of comprehensive safety data, stringent safety precautions should be implemented when handling **2-Bromoheptanal**.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
 - Skin and Body Protection: Wear a lab coat and closed-toe shoes.
- Handling:
 - Avoid contact with skin, eyes, and clothing.
 - Avoid inhalation of vapors.
 - Keep away from heat, sparks, and open flames.
 - Use non-sparking tools.
 - Take precautionary measures against static discharge.
- Storage:
 - Store in a tightly closed container.
 - Store in a cool, dry, and well-ventilated place.
 - Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In case of exposure or spill, follow these emergency procedures:

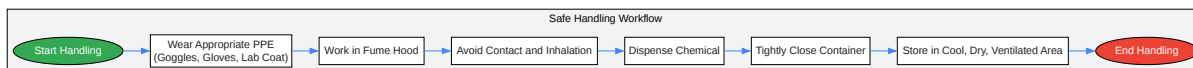
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
- **Skin Contact:** Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
- **Spill:**
 - Evacuate the area.
 - Remove all sources of ignition.
 - Wear appropriate personal protective equipment.
 - Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.
 - Do not let the chemical enter the environment.

Experimental Protocols

No specific experimental protocols for the safety and toxicity testing of **2-Bromohexanal** were found in the reviewed literature. For general guidance on toxicity testing of chemicals, researchers can refer to established protocols from organizations such as the Organisation for Economic Co-operation and Development (OECD) or the Interagency Regulatory Liaison Group (IRLG). These protocols provide frameworks for assessing acute oral, dermal, and inhalation toxicity, as well as eye and skin irritation.

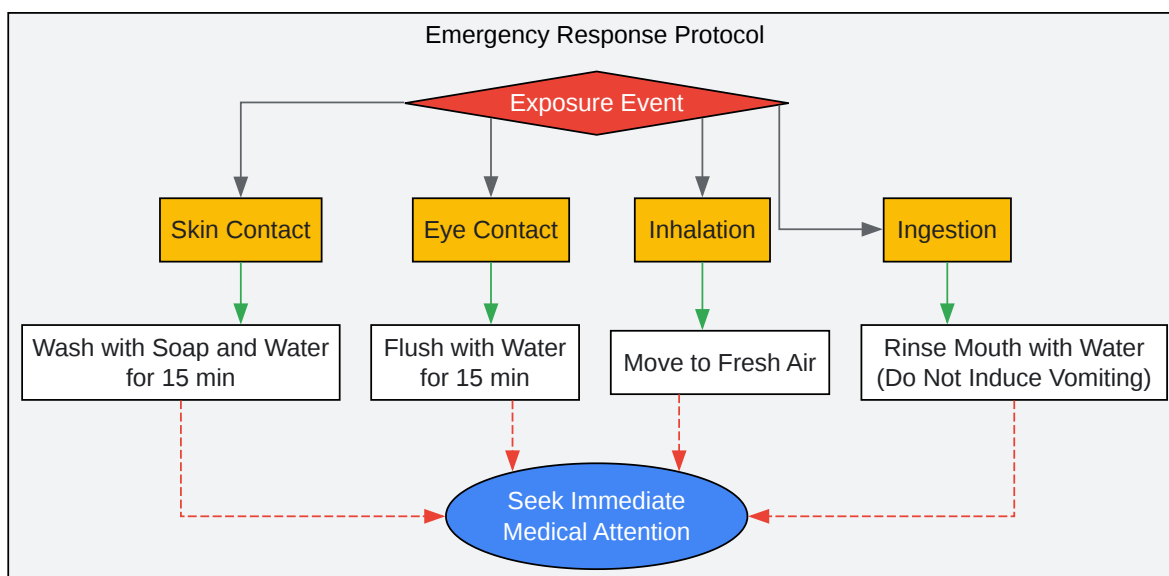
Visualizations

The following diagrams illustrate key safety workflows and logical relationships for handling **2-Bromohexanal**.



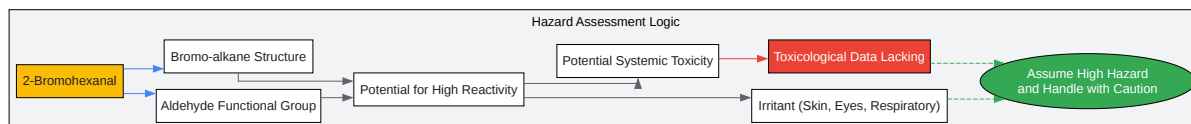
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Caption: A workflow diagram for the safe handling of **2-Bromohexanal**.



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Caption: A flowchart for emergency response to **2-Bromohexanal** exposure.



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Caption: Logical relationships in assessing the hazards of **2-Bromohexanal**.

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References

- 1. 2-Bromohexanal | C₆H₁₁BrO | CID 12564083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. Page loading... [wap.guidechem.com]
- 4. fishersci.com [fishersci.com]
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